Application Notes and Protocols: Preparation of PF-4800567 Hydrochloride Stock Solution

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Compound of Interest	
Compound Name:	*PF-4800567 hydrochloride*
CAS No.:	*1391052-28-0*
Cat. No.:	*B587125*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-4800567 hydrochloride is a potent and selective, ATP-competitive inhibitor of Casein Kinase 1 epsilon (CK1ε).[1][2] It exhibits approximately 22-fold greater potency for CK1ε over the closely related isoform CK1δ.[2][3] This selectivity makes PF-4800567 an invaluable chemical probe for investigating the specific roles of CK1ε in various cellular processes, most notably in the regulation of the circadian clock.[1][4] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. These application notes provide detailed protocols for the preparation, storage, and handling of **PF-4800567 hydrochloride** solutions.

Compound Information and Properties

A summary of the key quantitative data for **PF-4800567 hydrochloride** is presented below. It is crucial to always refer to the batch-specific Certificate of Analysis (CoA) for the exact molecular weight, as this can vary due to hydration.[2][3]

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Property	Value	Reference
Molecular Formula	$C_{17}H_{18}ClN_5O_2 \cdot HCl$	[2][3]
Molecular Weight	396.27 g/mol (anhydrous)	[2][3]
Appearance	Crystalline solid	[5]
Purity	≥98% (typically by HPLC)	[2][3][5]
In Vitro IC_{50} (CK1ε)	32 nM	[3][6][7]
In Vitro IC_{50} (CK1δ)	711 nM	[3][6][7]
Cellular IC_{50} (CK1ε)	2.65 µM	[4][6][8]
Cellular IC_{50} (CK1δ)	20.38 µM	[4][6][8]

Solubility Data

PF-4800567 hydrochloride is soluble in several organic solvents but is sparingly soluble in aqueous buffers.[5] For aqueous-based experiments, a concentrated stock in an organic solvent must first be prepared.

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Solvent	Maximum Concentration	Notes	Reference
DMSO	10-120 mg/mL (approx. 25-300 mM)	Can be warmed to 50°C or sonicated to aid dissolution. Use fresh, anhydrous DMSO.	[3][5][7][9]
DMF	~25 mg/mL	-	[5]
Ethanol	~1 mg/mL	-	[5]
Aqueous Buffers	Sparingly soluble	Not recommended for primary stock solution.	[5]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	Aqueous working solutions should be prepared fresh.	[5]

Signaling Pathway: Role of CK1ε in Circadian Rhythm

PF-4800567 inhibits CK1ε, which plays a crucial role in the negative feedback loop of the mammalian circadian clock. CK1ε phosphorylates the Period (PER) and Cryptochrome (CRY) proteins, leading to their degradation and affecting their nuclear entry, thereby regulating the period length of the clock.

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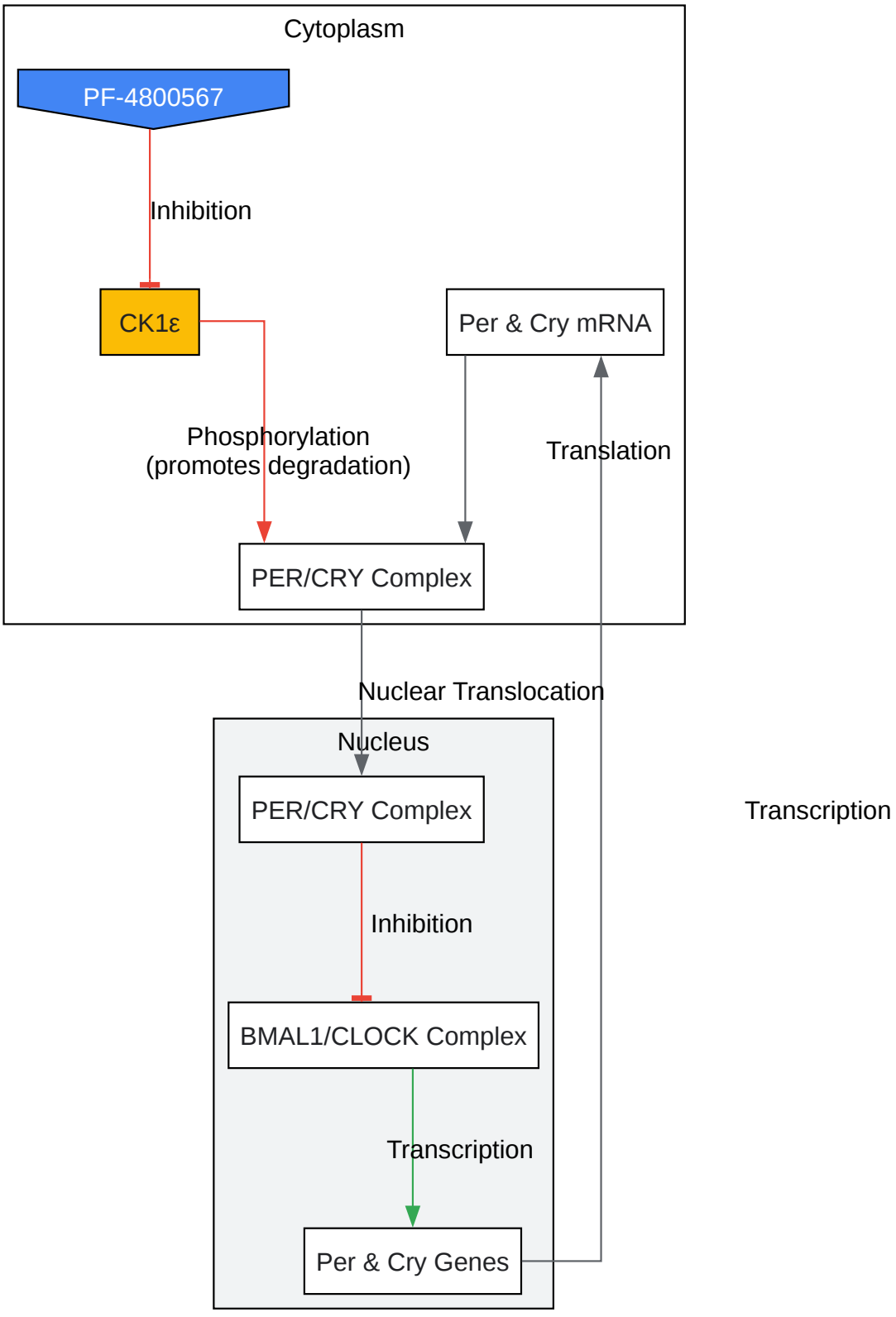

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Caption: Inhibition of CK1ε by PF-4800567 in the circadian clock pathway.

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Experimental Protocols

5.1. Safety Precautions

PF-4800567 hydrochloride should be handled as a hazardous substance.[5] Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid inhalation of the solid powder or contact with skin and eyes.[5] Consult the Safety Data Sheet (SDS) for complete safety information.[10]

5.2. Protocol for Preparing a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration primary stock solution in DMSO, which is the most common solvent for this compound.

Materials:

- **PF-4800567 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Determine Mass: Using the batch-specific molecular weight (MW) from the CoA, calculate the mass of **PF-4800567 hydrochloride** needed. For 1 mL of a 100 mM stock: Mass (mg) = 100 mmol/L * 1 L/1000 mL * 1 mL * MW (g/mol) * 1000 mg/g Example (using MW = 396.27 g/mol): Mass = 0.1 * 396.27 = 39.63 mg
- Weigh Compound: Carefully weigh the calculated amount of solid **PF-4800567 hydrochloride** into a sterile tube.

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- Add Solvent: Add the calculated volume of anhydrous DMSO to the tube.
- Dissolve: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, gentle warming in a 50°C water bath or brief sonication can be applied to aid dissolution.[7] [9] Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - For short-term storage (up to 1 month), store the stock solution at -20°C.[7]
  - For long-term storage (up to 1 year), create single-use aliquots to avoid repeated freeze-thaw cycles and store at -80°C.[7]
  - Protect the solution from light.

5.3. Protocol for Preparing an Aqueous Working Solution

Since PF-4800567 is sparingly soluble in aqueous media, working solutions for cell culture or enzymatic assays are prepared by diluting the DMSO stock solution into the final aqueous buffer or media.

Materials:

- 100 mM **PF-4800567 hydrochloride** DMSO stock solution
- Sterile phosphate-buffered saline (PBS), cell culture medium, or assay buffer
- Sterile tubes

Procedure:

- Calculate Dilution: Determine the volume of the DMSO stock required to achieve the desired final concentration in your aqueous medium.
  - Note: The final concentration of DMSO in the assay should be kept low (typically ≤0.1%) to avoid solvent-induced artifacts.

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- Example: To make 1 mL of a 100 µM working solution from a 100 mM stock: V_1 (stock) = (C_2 * V_2) / C_1 = (100 µM * 1 mL) / 100,000 µM = 0.001 mL = 1 µL

- Prepare Solution: Add 999 µL of the desired aqueous buffer to a sterile tube.
- Add Compound: Add 1 µL of the 100 mM DMSO stock solution to the buffer.
- Mix: Vortex gently to ensure the solution is homogeneous.
- Use Immediately: Aqueous solutions of PF-4800567 are not stable and should be prepared fresh immediately before use. Do not store aqueous solutions for more than one day.[5]

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the logical workflow for preparing and storing **PF-4800567 hydrochloride** stock solutions.

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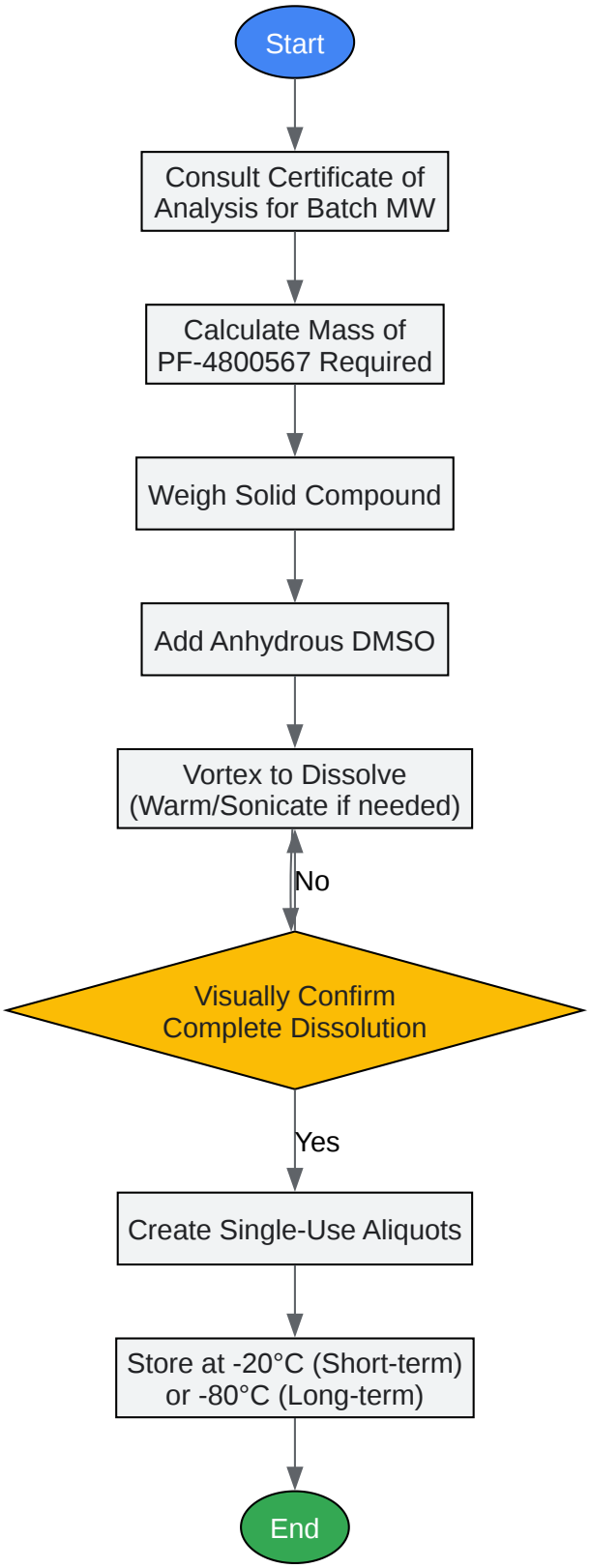

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